

# Troubleshooting Guide: Common Artifact Correction Issues

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: MS049

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The table below summarizes frequent problems, their potential causes, and recommended solutions.

Problem	Possible Causes	Recommended Solutions
<b>High Residual Noise Post-Correction</b>	Incorrect artifact topography definition; suboptimal method for data type [1].	Re-average artifact to define topography; switch correction method (e.g., PCA to Surrogate for ERPs) [1].
<b>Signal Distortion/Reduction</b>	Over-correction; method distorts brain signal topography [1] [2].	Verify with artifact rejection; use Optimizing method with SSP in source analysis [1].
<b>Poor EKG/ECG Correction</b>	Low channel count; lack of individual topography [1].	Use >30 channels with inferior electrodes; define topography from averaged EKG pattern [1].
<b>Low Signal-to-Noise Ratio (SNR)</b>	ICA can introduce noise in low-SNR conditions [2].	Apply ICA with caution on low-SNR data; consider alternative methods like SSP [2].

## Frequently Asked Questions (FAQs)

- **Q: What is the fundamental difference between PCA and ICA for artifact correction?**
  - **A:** PCA separates data into components based on **variance**, often isolating the strongest signals (like artifacts) first. ICA separates data into components based on **statistical independence**, which can better isolate artifacts from brain signals, preserving more of the neural data of interest [2].
- **Q: Should I use artifact correction or artifact rejection for my data?**
  - **A: Artifact rejection** (removing contaminated data segments) is preferred when you have a low number of artifacts and a high number of total trials, as it avoids any potential distortion from correction. **Artifact correction** is necessary when you have a high number of artifacts or a limited number of trials (common in clinical studies), as it allows you to retain valuable data [1].
- **Q: How can I ensure my source analysis results are valid after artifact correction?**
  - **A:** Use the **Optimizing method** with **Signal Subspace Projection (SSP)**. SSP accounts for the distortion caused by the correction in the source model. In BESA Research, this is indicated by "ART" in the status bar of the Source Analysis module [1].

## Experimental Protocol: Correcting Ocular Artifacts using Spatial Topographies

This protocol, adapted from BESA Research guidelines, provides a step-by-step method for correcting blink artifacts [1].

- **Data Inspection:** Load your continuous EEG data. Visually scan the recording and identify periods containing large, stereotypical blink artifacts.
- **Artifact Marking:** Using the mouse, click and drag to select a time segment that clearly contains a single blink artifact, from start to finish.
- **Topography Definition:**
  - Right-click on the marked segment.
  - From the pop-up menu, select "**Define Topography**".
  - In the "Select Topographies" dialog box, check the box for "**Blink**" to assign the topography. The software will automatically calculate the spatial distribution of the artifact.
- **Review and Application:**
  - A map of the blink topography will be displayed. Review it to ensure it matches the expected frontal distribution.

- The data will now be corrected online. A new virtual channel showing the blink artifact's time course will appear at the bottom of the display.
- **Validation:** Scroll through your data to confirm that blink artifacts are reduced while brain activity remains largely intact. Toggle correction on and off using the **Artifact / Correct** menu to compare.

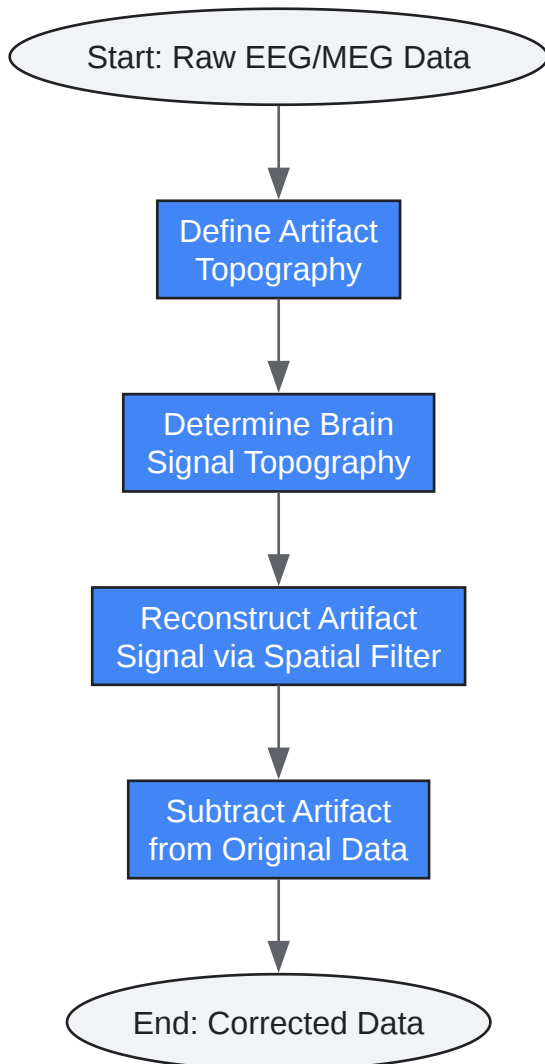
## Artifact Correction Methods Comparison

The table below compares common artifact correction methods, helping you choose the right one for your analysis goals.

Method	Best For	Principle	Key Considerations
<b>PCA (Principal Component Analysis)</b>	Artifact-free review of ongoing EEG [1].	Separates signals based on variance, removing high-variance artifact components.	Can distort data if brain signal and artifact share variance.
<b>ICA (Independent Component Analysis)</b>	General purpose; effective for ocular, cardiac, and muscular artifacts [2].	Separates signals based on statistical independence, isolating artifact components.	May introduce noise in low Signal-to-Noise Ratio (SNR) data [2].
<b>Surrogate Model (e.g., BESA)</b>	Analysis of Averaged Data (ERPs) [1].	Models brain activity with a fixed dipole source to better separate it from artifacts.	Least distortion if the surrogate model is a good fit for the actual brain response.
<b>SSP (Signal Space Projection)</b>	Source analysis; often used with MEG [2].	Projects out the artifact topography vector(s) from the data.	Can reduce the brain signal if it overlaps significantly with the artifact subspace [2].
<b>tSSS (Temporal Signal Space Separation)</b>	MEG data with interference from internal (e.g., dental implants) or external sources [2].	Uses signal from internal and external subspaces to remove temporally correlated interference.	More computationally demanding than SSS. Recommended over plain SSS for gradiometers [2].

## Workflow Diagram: Spatial Filtering for Artifact Correction

The following diagram illustrates the logical workflow for artifact correction based on spatial filtering, as implemented in systems like BESA Research [1].



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*Figure 1: A generalized workflow for artifact correction using spatial filtering, common in tools like BESA Research.*

## How to Proceed Without a Specific "MS049" Context

Since the exact nature of "MS049" was not identified in the search results, I recommend you:

- **Consult Your Instrument's Manual:** The most accurate protocols and troubleshooting guides will be in the documentation for your specific device or software.
- **Identify the Artifact Source:** Determine the physical source of your artifacts (e.g., ocular, muscular, cardiac, movement, electrical noise) to select the most appropriate correction strategy.
- **Validate Your Results:** Always confirm that the correction process has removed the artifact without unduly distorting your underlying biological signal. Compare corrected and uncorrected data, and use artifact rejection as a validation baseline where possible.

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## References

1. BESA Research Artifact - BESA® Wiki Correction [wiki.besa.de]
2. Comparing the Performance of Popular MEG/EEG Artifact ... Correction [pmc.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States

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